

Solubility issues with Sarcosine, N-(phosphonoamidino)-, dipotassium salt in aqueous solutions.

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Compound of Interest

Compound Name: Sarcosine, N-(phosphonoamidino)-, dipotassium salt

Cat. No.: B102907

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Technical Support Center: Sarcosine, N-(phosphonoamidino)-, dipotassium salt

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** (also known as phosphocreatine dipotassium salt).

Troubleshooting Guide

This guide addresses common issues encountered during the dissolution and use of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** in aqueous solutions.

Q1: My **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** is not dissolving easily. What can I do?

A1: Difficulty in dissolving this compound can be due to several factors. Here are some troubleshooting steps:

- **Ensure Fresh Solvent:** Always use fresh, high-purity water or your desired buffer. Contaminants can affect solubility.
- **Vortex or Sonication:** Gentle vortexing can aid dissolution. For more resistant clumps, brief sonication in a water bath can be effective. Avoid excessive heat, as this can lead to degradation.
- **pH Adjustment:** The solubility of phosphocreatine salts can be pH-dependent. If you are not restricted to a specific pH for your experiment, you can try adjusting the pH. A patent suggests that a pH range of 8.0 to 12.0 can improve the stability of phosphocreatine solutions, which may also aid in dissolution[1].
- **Temperature:** While heating can increase the solubility of many compounds, phosphocreatine is susceptible to degradation at higher temperatures[2]. If you must warm the solution, do so gently and for a minimal amount of time. It is generally recommended to prepare solutions at room temperature or on ice.

Q2: I've prepared a solution, but I see precipitation after a short period. Why is this happening and how can I prevent it?

A2: Precipitation after initial dissolution can be due to supersaturation or instability of the compound under your storage conditions.

- **Check Concentration:** You may have exceeded the solubility limit in your specific buffer and at your storage temperature. Refer to the solubility data table below.
- **Storage Conditions:** For short-term storage, keep the solution on ice. For longer-term storage, it is recommended to aliquot the solution into single-use volumes and store them at -20°C for up to three months[3][4]. Avoid repeated freeze-thaw cycles.
- **pH Stability:** Phosphocreatine is less stable in acidic conditions, which can lead to degradation and potential precipitation of byproducts[2]. Ensure your buffer has adequate buffering capacity to maintain a stable pH, preferably neutral to slightly alkaline for improved stability[1][5].

Q3: My solution has a slight yellow tint. Is this normal?

A3: **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** should form a colorless solution. A yellow tint may indicate degradation of the compound or the presence of impurities. It is recommended to use a fresh vial of the compound and prepare a new solution using high-purity reagents.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**?

A1: The most common and recommended solvent is high-purity water. It is also soluble in aqueous buffers such as PBS (phosphate-buffered saline) at a pH of 7.2.

Q2: What is the solubility of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** in water?

A2: The reported solubility in water is 5 mg/mL[4]. It's important to note that the solubility of the disodium salt is reported to be higher, with values such as 25.51 mg/mL and 150 mg/mL being cited[3].

Q3: How should I store the solid compound?

A3: The solid compound should be stored at -20°C[4].

Q4: How should I store aqueous solutions of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**?

A4: For immediate use, solutions can be kept on ice. For long-term storage, it is best to prepare aliquots and freeze them at -20°C. Stock solutions are reported to be stable for up to 3 months under these conditions[3][4].

Q5: What is the stability of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** in aqueous solutions?

A5: The stability of phosphocreatine in aqueous solutions is influenced by pH and temperature. It is less stable in acidic conditions and at elevated temperatures, where it can degrade to creatine and inorganic phosphate[2]. A higher pH, in the range of 8.0 to 12.0, has been shown to improve stability[1].

Quantitative Solubility Data

Compound	Solvent	Reported Solubility	Molar Concentration (approx.)	Source
Sarcosine, N-(phosphonoamidino)-, dipotassium salt	Water	5 mg/mL	17.4 mM	[4]
Sarcosine, N-(phosphonoamidino)-, dipotassium salt	PBS (pH 7.2)	5 mg/mL	17.4 mM	
Sarcosine, N-(phosphonoamidino)-, disodium salt	Water	25.51 mg/mL	100 mM	
Sarcosine, N-(phosphonoamidino)-, disodium salt	Water	150 mg/mL	588 mM	[3]
Sarcosine, N-(phosphonoamidino)-, disodium salt	Water	≥54.6 mg/mL	≥214 mM	[6]

Molecular Weight of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**: 287.29 g/mol

Molecular Weight of Sarcosine, N-(phosphonoamidino)-, disodium salt: 255.08 g/mol

Experimental Protocol: Preparation of an Aqueous Solution

This protocol outlines the steps for preparing a sterile aqueous solution of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt**.

Materials:

- **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** powder
- Sterile, high-purity water or desired sterile buffer
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μm)
- Sterile syringes
- Laminar flow hood or sterile work area

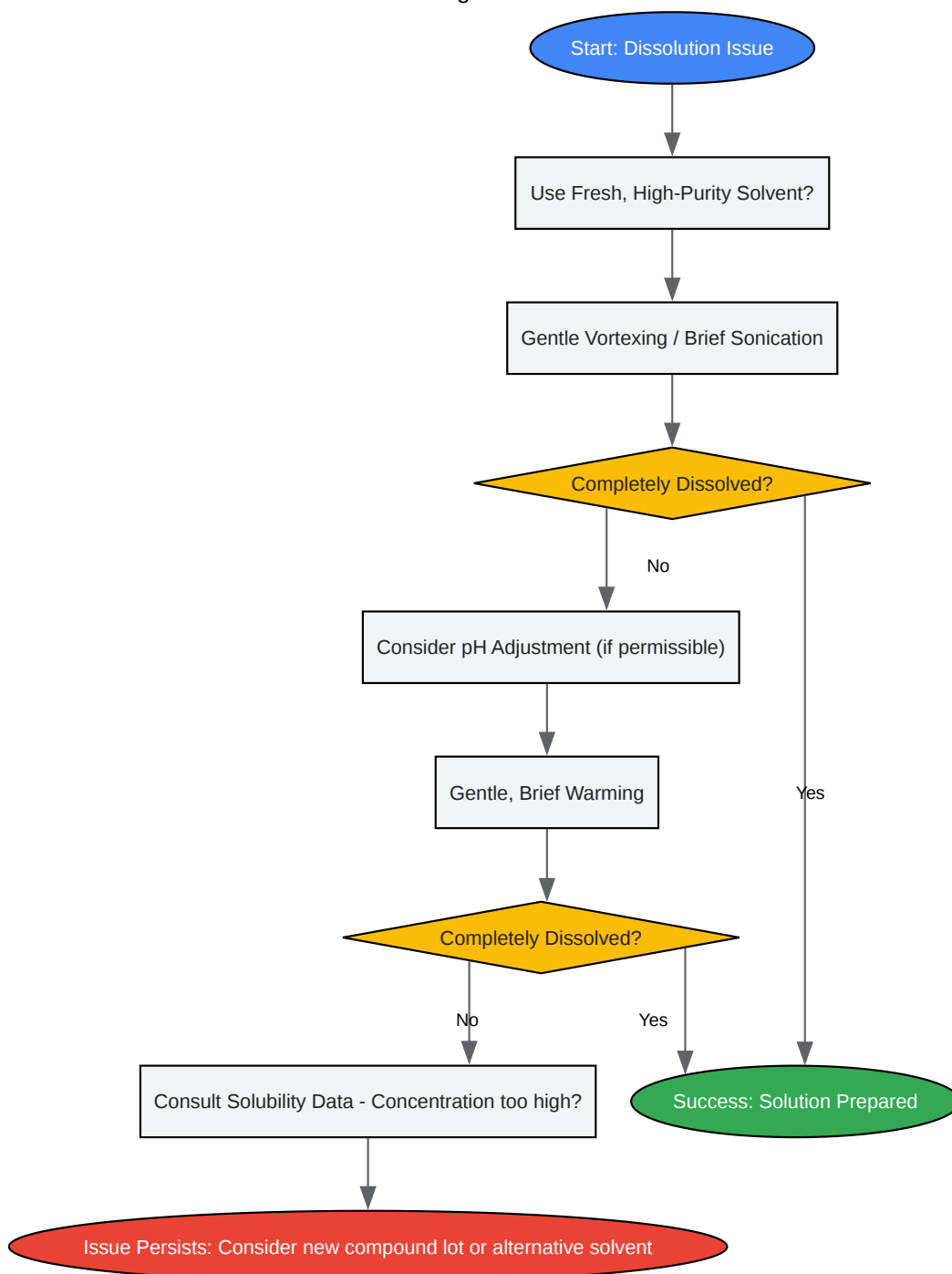
Procedure:

- Determine the required concentration and volume of the solution for your experiment.
- In a sterile environment (e.g., laminar flow hood), accurately weigh the required amount of **Sarcosine, N-(phosphonoamidino)-, dipotassium salt** powder using a calibrated analytical balance.
- Transfer the powder to a sterile conical tube or vial.
- Add the appropriate volume of sterile water or buffer to the tube.
- Tightly cap the tube and vortex gently until the powder is completely dissolved. If necessary, brief sonication can be used.
- Visually inspect the solution to ensure there are no undissolved particles. The solution should be clear and colorless.
- For sterile applications, filter the solution through a 0.22 μm sterile syringe filter into a new sterile tube.

- If not for immediate use, aliquot the solution into single-use sterile tubes, label them clearly, and store at -20°C.

Visualizations

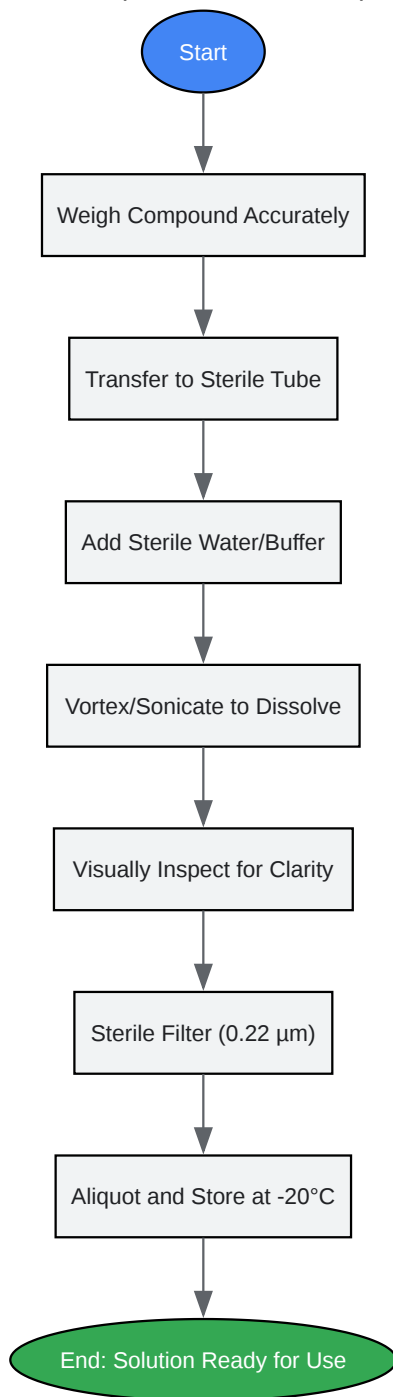
Troubleshooting Dissolution Issues



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Caption: Troubleshooting workflow for dissolution issues.

Protocol for Aqueous Solution Preparation



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Caption: Experimental workflow for solution preparation.

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